

Proper Disposal Procedures for alpha-D-Galactopyranosyl bromide, tetraacetate

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Compound of Interest

Compound Name: *alpha-D-Galactopyranosyl
bromide, tetraacetate*

Cat. No.: B013513

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This document provides essential safety, handling, and disposal information for **alpha-D-Galactopyranosyl bromide, tetraacetate** (CAS No: 3068-32-4). The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe laboratory operations and environmental compliance.

Immediate Safety and Hazard Information

Hazard Identification: **alpha-D-Galactopyranosyl bromide, tetraacetate** is classified as a hazardous substance. It is irritating to the skin, eyes, and respiratory system.[1][2][3][4][5][6]

- GHS Hazard Statements:
 - H315: Causes skin irritation.[2][4][5][6][7]
 - H319: Causes serious eye irritation.[2][4][5][6][7]
 - H335: May cause respiratory irritation.[2][5][6][7][8]

Personal Protective Equipment (PPE): To minimize exposure, the following PPE must be worn when handling this compound:

- Eye Protection: Chemical safety goggles or a face shield.[7]
- Hand Protection: Chemical-resistant gloves.

- Respiratory Protection: A NIOSH/MSHA or European Standard EN 149 approved respirator, such as an N95 dust mask, should be used, especially when handling the powder form to avoid dust inhalation.[1][8]
- Skin and Body Protection: A laboratory coat and appropriate protective clothing.

First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[5][7]
- In Case of Skin Contact: Immediately wash off with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[1][7] Seek medical attention if irritation persists.[7]
- In Case of Eye Contact: Rinse cautiously with water for several minutes.[7] Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and get immediate medical aid.[1][7]
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water and consult a physician.[9]

Chemical and Physical Properties

The quantitative data for **alpha-D-Galactopyranosyl bromide, tetraacetate** are summarized in the table below for easy reference.

Property	Value	Citations
Molecular Formula	C ₁₄ H ₁₉ BrO ₉	[4][7][10]
Molecular Weight	411.20 g/mol	[4][7][10]
Appearance	White to off-white crystalline solid or powder	[1][4][7][8]
Melting Point	83-85 °C	[1][4][6][7]
Solubility	Slightly soluble in water; Soluble in Ethyl Acetate, DMSO, DCM.	[1][4][7]
Stability	Stable at room temperature but temperature sensitive.	[1][4]
Storage Temperature	Store at 0 to 8 °C or in a freezer at -20°C for long-term stability.	[4][7][8]

Spill and Disposal Procedures

Disposal of **alpha-D-Galactopyranosyl bromide, tetraacetate** must be conducted in a manner consistent with federal, state, and local regulations.[1] It should be treated as hazardous chemical waste.

Spill Cleanup Protocol:

- Evacuate: Evacuate the immediate area of the spill.
- Ventilate: Ensure adequate ventilation to avoid inhalation of dust.[1]
- Contain: Wearing appropriate PPE, carefully sweep or vacuum the spilled solid material.[1]
Avoid generating dust.[1]
- Collect: Place the collected material into a suitable, clearly labeled, and sealed container for hazardous waste disposal.[1]

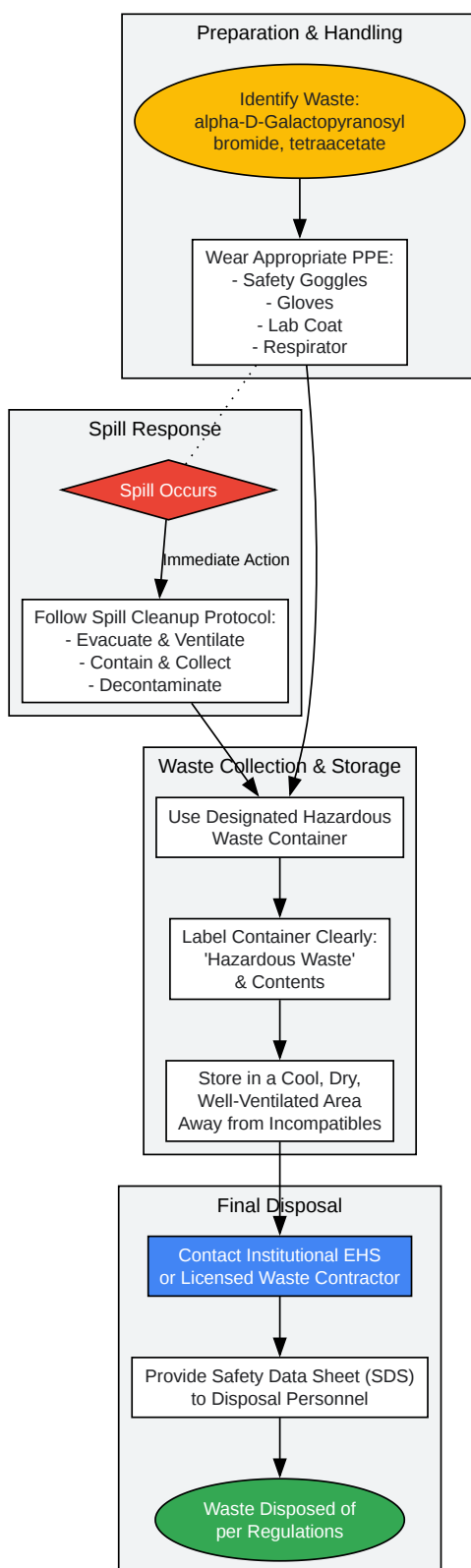
- Decontaminate: Clean the spill area thoroughly with a suitable solvent and then with soap and water.

Waste Disposal Protocol: There are no specific experimental protocols for the chemical neutralization of this compound for disposal. Therefore, it must be disposed of through an approved chemical waste management service.

- Waste Collection:
 - Collect waste **alpha-D-Galactopyranosyl bromide, tetraacetate** and any contaminated materials (e.g., gloves, paper towels, weighing paper) in a designated, sealed, and properly labeled hazardous waste container.
 - Do not mix this waste with other waste streams.^[9] Leave the chemical in its original container if possible.^[9]
- Storage:
 - Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as acids, aluminum, oxidizing agents, and magnesium.^[1]
 - Keep the container tightly closed.^[1]
- Disposal:
 - Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.
 - Provide the safety data sheet (SDS) to the disposal company.

Disposal Workflow Diagram

The following diagram outlines the logical workflow for the proper disposal of **alpha-D-Galactopyranosyl bromide, tetraacetate**.



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Caption: Disposal workflow for **alpha-D-Galactopyranosyl bromide, tetraacetate**.

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